

Sarcosine Ethyl Ester Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: Sarcosine ethyl ester hydrochloride

Cat. No.: B554669

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Introduction

Sarcosine ethyl ester hydrochloride, also known as ethyl N-methylglycinate hydrochloride, is a derivative of the N-methylated amino acid, sarcosine.^[1] It serves as a versatile building block in organic synthesis, particularly in the field of peptide chemistry and pharmaceutical development.^{[2][3]} Its hydrochloride salt form enhances stability and solubility, making it a convenient precursor for various chemical transformations. This document provides a comprehensive overview of the fundamental properties of **sarcosine ethyl ester hydrochloride**, including its physicochemical characteristics, spectroscopic data, and a detailed experimental protocol for its synthesis.

Chemical and Physical Properties

Sarcosine ethyl ester hydrochloride is a white to off-white crystalline solid.^{[4][5]} It is hygroscopic and should be stored in a dry environment.^[4] The compound is stable under normal temperatures and pressures.^[6]

Table 1: Physicochemical Properties of **Sarcosine Ethyl Ester Hydrochloride**

| Property | Value | References |
|-------------------|--|------------|
| Molecular Formula | C ₅ H ₁₂ ClNO ₂ | [4][6] |
| Molecular Weight | 153.61 g/mol | [5][6] |
| CAS Number | 52605-49-9 | [4][6] |
| Appearance | White to off-white crystalline powder/solid | [4][5][6] |
| Melting Point | 122-128 °C | [4][6][7] |
| Solubility | Soluble in water (0.1 g/mL) | [4][7] |
| Purity | Typically >98.0% | [2][5] |
| Hygroscopicity | Hygroscopic | [4] |

Spectroscopic Data

Spectroscopic analysis is crucial for the verification of the chemical structure and purity of **sarcosine ethyl ester hydrochloride**. The following data has been reported:

Table 2: Spectroscopic Data for **Sarcosine Ethyl Ester Hydrochloride**

| Technique | Data | Reference |
|---------------------|--|-----------|
| Infrared (IR) | (ATR) ν cm^{-1} 2970-2440, 1742, 1229 | [4] |
| ^1H NMR | (CDCl_3 , 400 MHz) δ 9.64 (br. s, 2H, NH_2^+), 4.24 (q, 2H, $^3\text{J} =$ 7.1 Hz, CH_2CH_3), 3.84 (t, 2H, $^3\text{J} = 5.7$ Hz, NH_2^+CH_2), 2.80 (t, 3H, $^3\text{J} = 5.2$ Hz, NH_2^+CH_3), 1.26 (t, 3H, $^3\text{J} = 7.1$ Hz, CH_2CH_3) | [4] |
| ^{13}C NMR | (CDCl_3 , 101 MHz) δ 166.18 (C=O), 62.62 (CH_2CH_3), 48.94 (NH_2^+CH_2), 33.34 (NH_2^+CH_3), 14.03 (CH_2CH_3) | [4] |

Experimental Protocols

Synthesis of Sarcosine Ethyl Ester Hydrochloride

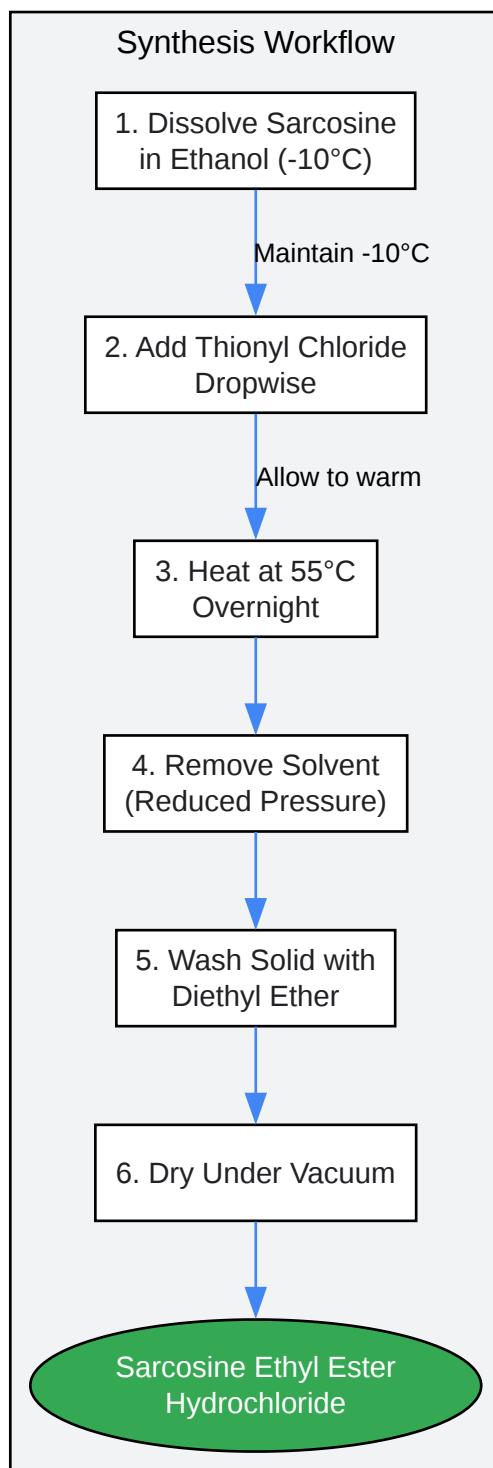
A common method for the synthesis of **sarcosine ethyl ester hydrochloride** is through the Fischer esterification of sarcosine in ethanol with a chlorine source, such as thionyl chloride or hydrogen chloride gas.[4][8]

Protocol:

- Reaction Setup: A solution of sarcosine (1 equivalent) in absolute ethanol is prepared in a round-bottom flask equipped with a magnetic stirrer and cooled in an ice-water bath to approximately -10°C.[4]
- Addition of Chlorinating Agent: Thionyl chloride (4 equivalents) is added dropwise to the stirred solution, maintaining the temperature at about -10°C.[4]
- Reaction: After the addition is complete, the reaction mixture is allowed to warm to room temperature and then gently heated at 55°C overnight, or until the solution becomes clear.[4]

- Work-up: The solvent and any residual thionyl chloride are removed by distillation under reduced pressure.[4]
- Purification: The resulting solid residue is washed with diethyl ether (3 times) and subsequently dried under vacuum to yield the final product as a white powder.[4] This method typically results in a high yield (approximately 97%) and the product can often be used without further purification.[4]

Below is a graphical representation of the synthesis workflow.



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Caption: Synthesis workflow for **sarcosine ethyl ester hydrochloride**.

Applications in Research and Development

Sarcosine ethyl ester hydrochloride is a key intermediate in several areas of chemical and pharmaceutical research:

- Peptide Synthesis: It is utilized as a building block in solution-phase peptide synthesis.[3][4]
- Pharmaceutical Development: This compound serves as a precursor in the synthesis of various pharmaceuticals, including potential treatments for neurological disorders.[2] It is valued for its ability to potentially enhance the solubility and bioavailability of active pharmaceutical ingredients.[2]
- Biochemical Research: It is used in studies related to amino acid metabolism.[2]
- Neuroscience: The parent compound, sarcosine, is investigated for its potential role in enhancing cognitive function, and its derivatives are of interest in this field.[2]

Safety and Handling

Sarcosine ethyl ester hydrochloride is an irritant and should be handled with appropriate personal protective equipment.

- Hazard Statements: Causes skin, eye, and respiratory tract irritation.[4][6] The toxicological properties have not been fully investigated.[6]
- Precautionary Measures:
 - Use in a well-ventilated area.[6][9]
 - Avoid breathing dust.[6]
 - Avoid contact with skin and eyes.[6]
 - Wash hands thoroughly after handling.[6][9]
 - Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[6]

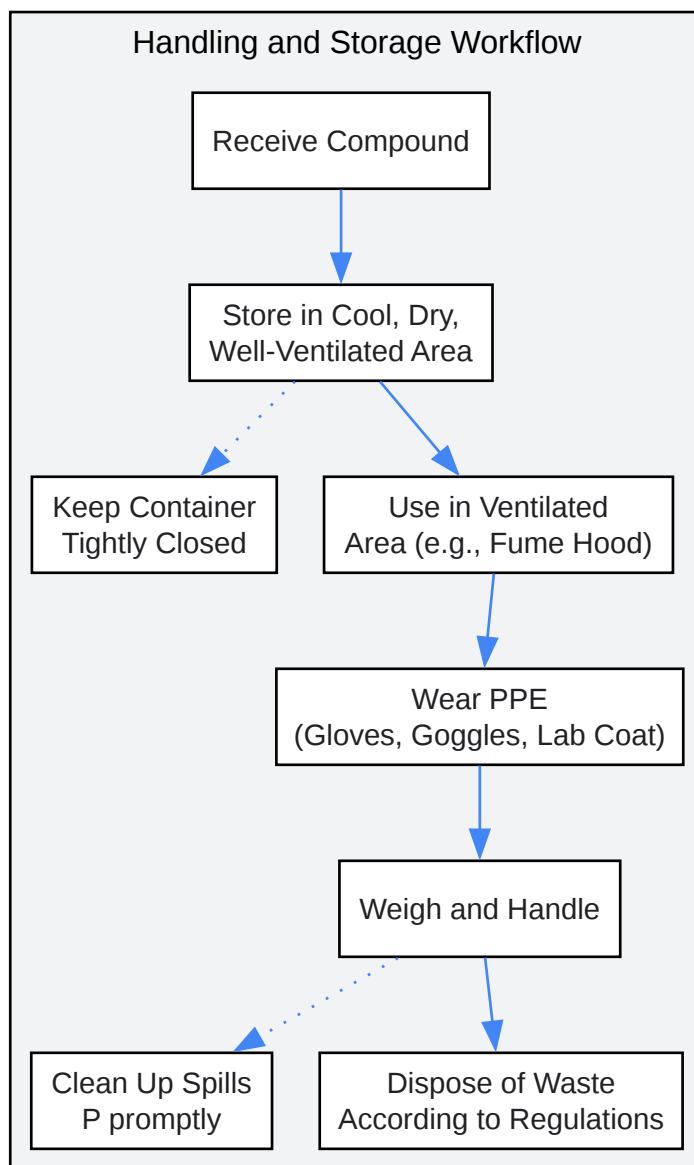
- Keep the container tightly closed and protected from moisture.[6]

First Aid Measures:

- Eyes: Rinse immediately with plenty of water for at least 15 minutes.[6]
- Skin: Wash off immediately with soap and plenty of water.[6]
- Ingestion: Clean mouth with water. Do NOT induce vomiting.[6]
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen.[6]

In all cases of exposure, seek medical attention.[6]

The following diagram outlines the general handling and storage procedures.



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Caption: General workflow for handling and storing **sarcosine ethyl ester hydrochloride**.

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